

Discovery and history of Fullerene C70

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Compound of Interest

Compound Name: Fullerene C70

Cat. No.: B051282

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An In-depth Technical Guide on the Discovery and History of **Fullerene C70**

Introduction

Fullerene C70, a molecule composed of 70 carbon atoms, represents a significant landmark in the field of nanotechnology and materials science. Its discovery, alongside the more famous Buckminsterfullerene (C60), opened up a new allotrope of carbon and paved the way for the development of novel materials with unique electronic and physical properties. This guide provides a comprehensive overview of the discovery and history of C70, with a focus on the key experiments and technical details relevant to researchers and professionals in drug development and materials science.

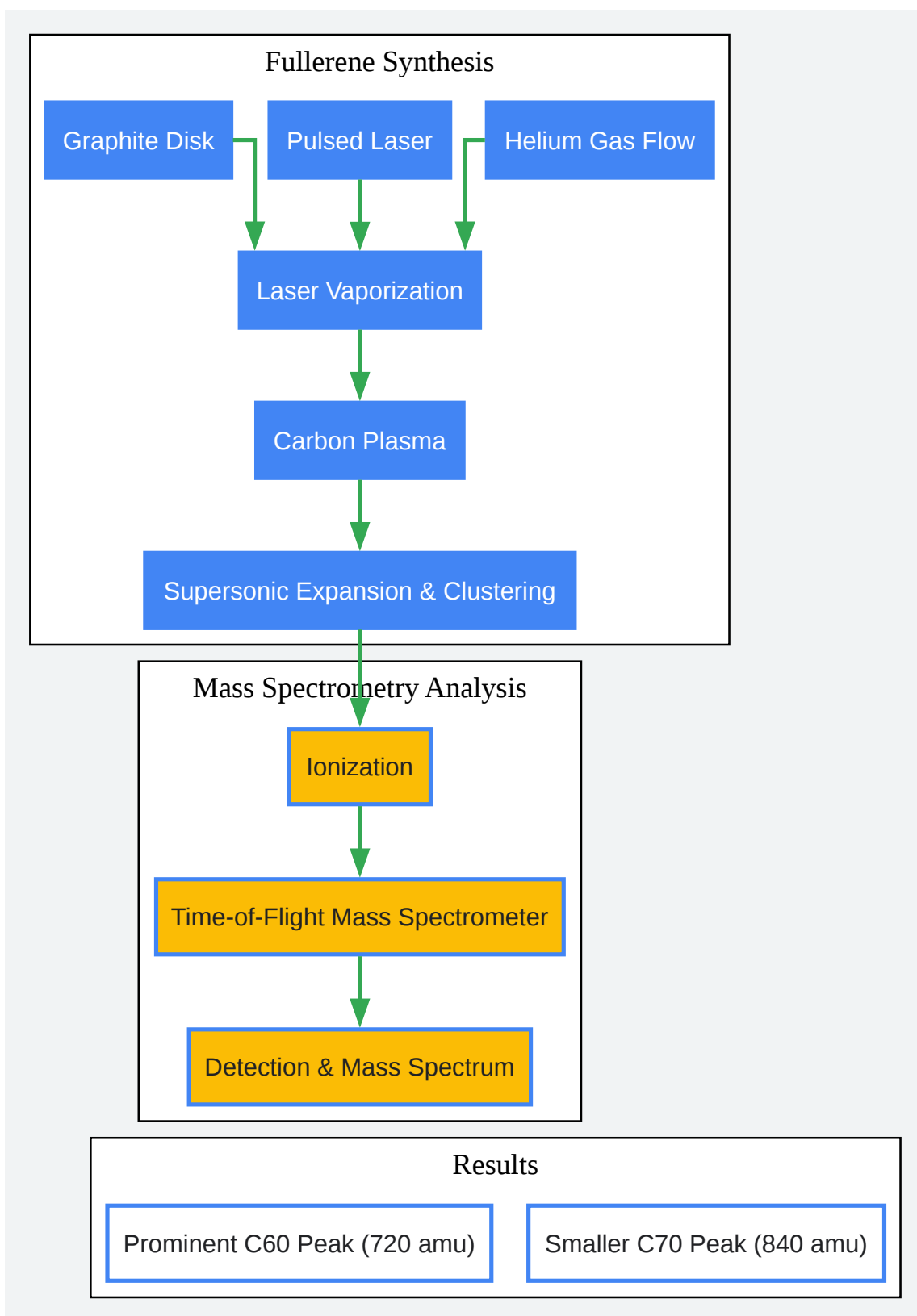
The Discovery of Fullerenes

The story of C70 is intrinsically linked to the discovery of C60. In 1985, a team of researchers including Harold Kroto, Richard Smalley, and Robert Curl at Rice University were investigating the composition of carbon dust from red giant stars. They simulated the conditions in the atmosphere of these stars by vaporizing graphite with a laser and analyzing the resulting carbon clusters using a mass spectrometer.

Their experiments consistently showed a prominent peak corresponding to a molecule with a mass of 720 atomic mass units, indicating the presence of a highly stable cluster of 60 carbon atoms (C60). Alongside the C60 peak, a smaller but significant peak at 840 amu was also observed, corresponding to a cluster of 70 carbon atoms (C70). This marked the first experimental evidence for the existence of C70.

Experimental Setup for Fullerene Discovery

The experimental workflow that led to the discovery of fullerenes is a cornerstone of modern materials science. A detailed breakdown of the process is provided below.



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Figure 1: Experimental workflow for the discovery of fullerenes.

Structure and Properties of C70

Following their discovery, a significant research effort was directed towards understanding the structure and properties of these new carbon molecules. The structure of C70 was proposed to be a closed cage of 70 carbon atoms, and this was later confirmed through various experimental techniques.

Structural Elucidation

The structure of C70 is a closed cage with D5h symmetry, resembling a rugby ball. It is composed of 12 pentagonal rings and 25 hexagonal rings. The structure was definitively confirmed using ¹³C Nuclear Magnetic Resonance (NMR) spectroscopy, which revealed five distinct signals corresponding to the five different types of carbon atoms in the C70 molecule.

Physical and Chemical Properties

Fullerene C70 exhibits a range of interesting physical and chemical properties that have made it a subject of intense research. A summary of its key properties is presented in the table below.

Property	Value
Molecular Formula	C70
Molar Mass	840.74 g/mol
Appearance	Reddish-brown crystalline solid
Symmetry Group	D5h
Number of Pentagons	12
Number of Hexagons	25
Solubility	Soluble in aromatic solvents (e.g., toluene, benzene)
Electron Affinity	2.68 eV

Production and Purification of C70

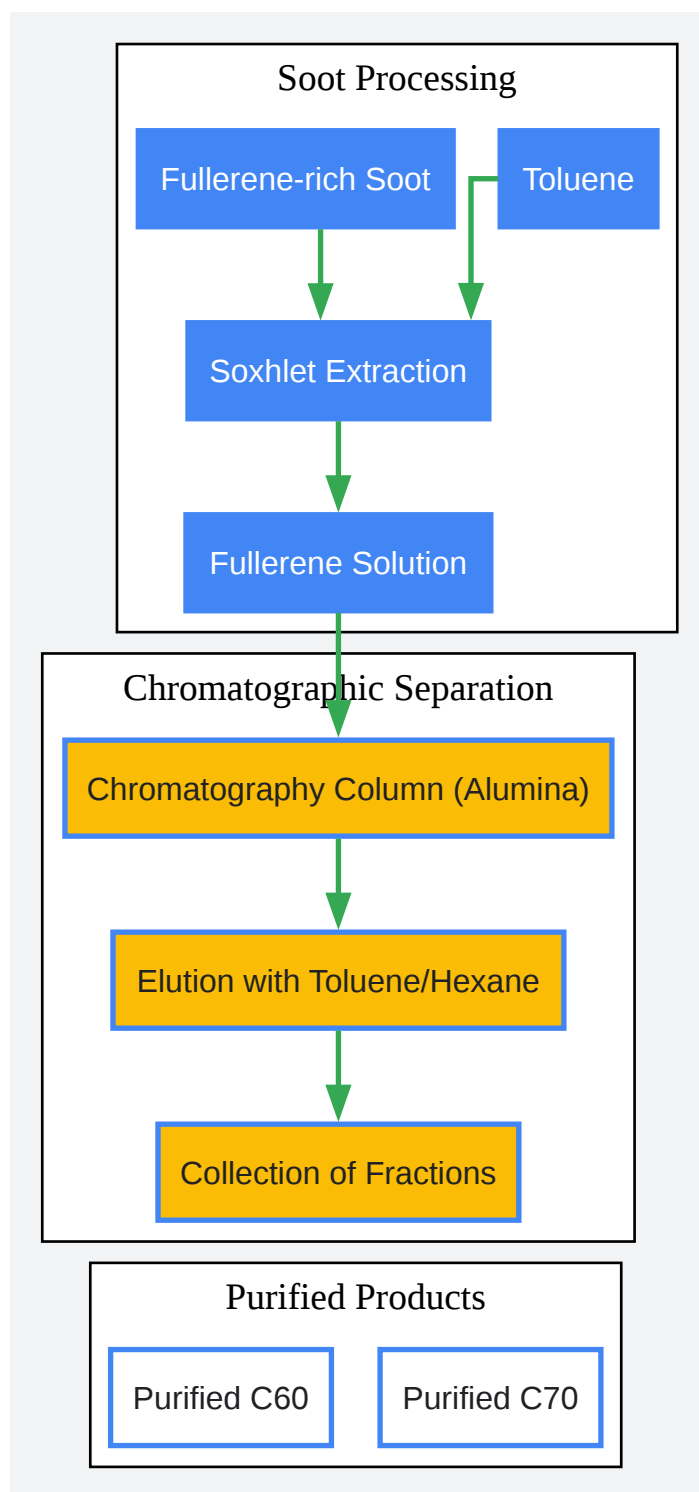
The initial discovery of C70 was in microscopic quantities. For extensive research and application, methods for producing and purifying larger quantities were necessary.

Arc Discharge Method

The most common method for producing macroscopic quantities of fullerenes is the carbon arc discharge method. In this process, a high-current arc is struck between two graphite electrodes in an inert atmosphere (typically helium). The heat from the arc vaporizes the carbon, which then condenses in the cooler regions of the chamber to form a soot containing a mixture of fullerenes, including C60 and C70.

Purification by Chromatography

The raw soot produced by the arc discharge method contains a mixture of C60, C70, and other higher fullerenes. The separation and purification of C70 from this mixture is typically achieved using column chromatography. The fullerene-containing soot is first extracted with a suitable solvent, such as toluene. The resulting solution is then passed through a column packed with a stationary phase, such as alumina or silica gel. Due to their different polarities and sizes, the various fullerenes travel through the column at different rates, allowing for their separation.



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Figure 2: Workflow for the purification of C70 from fullerene soot.

Applications and Future Directions

The unique electronic and structural properties of C70 have led to its exploration in a variety of applications, from electronics to medicine.

Potential in Drug Development

Fullerenes, including C70, have been investigated for various biomedical applications. Their cage-like structure allows for the encapsulation of drug molecules, and their surfaces can be functionalized to target specific cells or tissues. Research has explored their use as antioxidants, antiviral agents, and in photodynamic therapy. The development of water-soluble derivatives of C70 is a key area of research to enhance their biocompatibility for drug delivery applications.

Materials Science

In materials science, C70 is being studied for its potential use in organic solar cells, transistors, and as a component in novel polymers and catalysts. Its electron-accepting properties make it a promising material for organic photovoltaic devices.

Conclusion

The discovery of **Fullerene C70**, born from fundamental research into the composition of interstellar dust, has blossomed into a vibrant field of study with far-reaching implications. From its initial detection as a minor peak in a mass spectrum to its production in macroscopic quantities, the journey of C70 has been one of scientific curiosity and technological advancement. As research continues to uncover the full potential of this unique molecule, C70 is poised to play an increasingly important role in the development of next-generation technologies in medicine and materials science.

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